

Technical Characterization Guide: 3-(Boc-amino)pentanoic acid[1]

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Compound of Interest

Compound Name: 3-(Boc-amino)pentanoic acid

CAS No.: 183990-60-5; 557091-78-8

Cat. No.: B2409267

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| MW: 217.26 g/mol [1]

Executive Summary & Molecular Context[1][2][3][4][5]

3-(Boc-amino)pentanoic acid (often referred to in peptidomimetic literature as Boc-

-homoglycine derivative or Boc-3-aminovaleric acid) is a critical building block in the synthesis of

-peptides.[1] Unlike natural

-amino acids,

-amino acids possess an extra carbon in the backbone, conferring proteolytic stability and the ability to form unique secondary structures like helices (14-helix, 12-helix) and sheets.[1]

Accurate spectroscopic characterization of this intermediate is paramount.[1] The Boc (tert-butoxycarbonyl) group serves as the orthogonal protecting group for the amine, while the free carboxylic acid allows for C-terminal activation.[1] Impurities in this material—often stemming

from Arndt-Eistert homologation or reductive amination syntheses—can catastrophically poison downstream Solid Phase Peptide Synthesis (SPPS).[1]

This guide provides a definitive spectroscopic reference (NMR, IR, MS) and a self-validating Quality Control (QC) workflow for researchers.

Molecular Architecture & Synthesis Context

Understanding the synthesis is required to interpret the spectra, particularly for identifying impurities.

- Primary Synthetic Route: Arndt-Eistert Homologation of Boc-2-aminobutyric acid.[1]
 - Key Impurities: Residual silver salts, diazoketone intermediates (distinct IR peak $\sim 2100\text{ cm}^{-1}$), or urea byproducts.[1]
- Alternative Route: Michael addition of ammonia to pent-2-enoic acid followed by Boc protection.[1]
 - Key Impurities: Regioisomers (2-amino isomer) or racemates.[1]

Chemical Structure[1][3][6][7][8][9][10][11][12]

- IUPAC Name: 3-[(2-methylpropan-2-yl)oxycarbonylamino]pentanoic acid[1]
- Chirality: The C3 position is chiral.[1] Spectroscopic data below applies to both (R) and (S) enantiomers in achiral solvents.

Spectroscopic Profiling

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: Chloroform-d (

) is the standard for characterization due to excellent solubility and clear separation of amide protons.[1]

is recommended if aggregation is observed.[1]

H NMR Data (400 MHz,

)

Position / Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Logic
COOH	10.5 - 12.0	Broad Singlet	1H	-	Carboxylic acid proton; shift varies with concentration /H-bonding. [1]
NH (Carbamate)	5.05	Broad Doublet	1H	~8.5	Amide proton; indicates successful Boc protection. [1] Disappears with shake. [1]
H-3 (-CH)	3.90 - 4.05	Multiplet	1H	-	Chiral center methine; deshielded by adjacent Nitrogen. [1]
H-2 (-CH)	2.55	Doublet of Doublets	2H		Diastereotopic protons adjacent to Carbonyl; characteristic of -amino acids. [1]
H-4 (Side chain CH	1.50 - 1.65	Multiplet	2H	-	Methylene of the ethyl side

)					chain.[1]
Boc-CH	1.44	Singlet	9H	-	The "Boc Singlet"—critical integration reference standard.[1]
H-5 (Terminal CH	0.94	Triplet	3H	7.4	Terminal methyl of the pentanoic backbone.[1]
)					

C NMR Data (100 MHz,

)

Carbon Type	Shift (, ppm)	Assignment Logic
C=O (Acid)	176.2	Most deshielded signal; carbonyl of the free acid.[1]
C=O (Boc)	155.8	Carbamate carbonyl; characteristic of Boc protection.[1]
C (Boc)	79.6	Quaternary carbon of the t-butyl group.[1]
C-3 (-CH)	49.8	Methine carbon attached to Nitrogen.
C-2 (-CH)	38.5	Methylene alpha to the acid; distinct from -amino acids.[1]
Boc-CH	28.4	Intense signal representing 3 equivalent methyl groups.[1]
C-4 (Side chain)	27.1	Methylene of the ethyl side chain.[1]
C-5 (Terminal)	10.3	Terminal methyl group.[1]

“

Analyst Note: In

C NMR, look for the absence of a peak at ~210 ppm (ketone) or ~50-60 ppm (unreacted starting material amine without Boc).[1]

Infrared (IR) Spectroscopy[1][13]

IR is the fastest method to verify the functional group integrity, specifically the coexistence of the free acid and the carbamate.

Method: ATR-FTIR (Solid state)[1]

Wavenumber (cm)	Vibration Mode	Diagnostic Value
3300 - 3400	N-H Stretch	Sharp/Medium.[1] Confirms secondary amine (urethane). [1]
2500 - 3300	O-H Stretch	Broad.[1] Characteristic "carboxylic acid dimer" envelope.[1]
1705 - 1720	C=O[1] Stretch (Acid)	Strong.[1] The free carboxylic acid carbonyl.
1680 - 1695	C=O[1] Stretch (Boc)	Strong.[1] The urethane (carbamate) carbonyl.[1] Often appears as a shoulder or doublet with the acid peak.[1]
1520 - 1540	N-H Bend (Amide II)	Medium.[1] Confirms peptide-like bond character.[1]
1365 + 1390	C-H Bend (t-Butyl)	"Gem-dimethyl" doublet.[1] Specific to the t-butyl group of Boc.
1160 - 1250	C-O Stretch	Strong.[1] Ester-like C-O stretch of the Boc group.

Mass Spectrometry (MS)[1][14]

Method: ESI (Electrospray Ionization), Positive Mode.[1]

The Boc group is acid-labile and thermally sensitive.^[1] In MS, it follows a specific fragmentation pathway involving the loss of the tert-butyl cation (or isobutene).^[1]

- Molecular Ion:

(Calculated for

)^[1]

- Sodium Adduct:

(Very common in ESI)^[1]

- Fragmentation Pattern:

- Loss of Isobutene:

^[1] This is the diagnostic transition for Boc groups.

- Loss of Boc Group (Isobutene + CO₂):

^[1] This represents the protonated free amino acid (3-aminopentanoic acid).^[1]

Visualization of Workflows

Mass Spectrometry Fragmentation Logic

This diagram illustrates the predictable cleavage of the Boc protecting group, essential for confirming identity in MS/MS experiments.

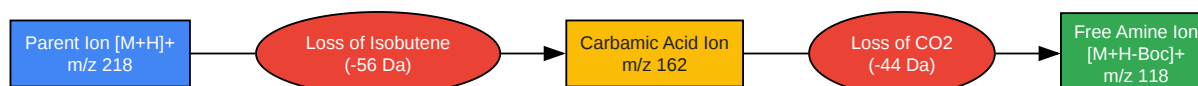


Figure 1: ESI-MS Fragmentation Pathway of 3-(Boc-amino)pentanoic acid showing sequential loss of Boc group.

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^[1]^[2]

Quality Control (QC) Workflow

A self-validating protocol to ensure the reagent is suitable for peptide synthesis.[1]

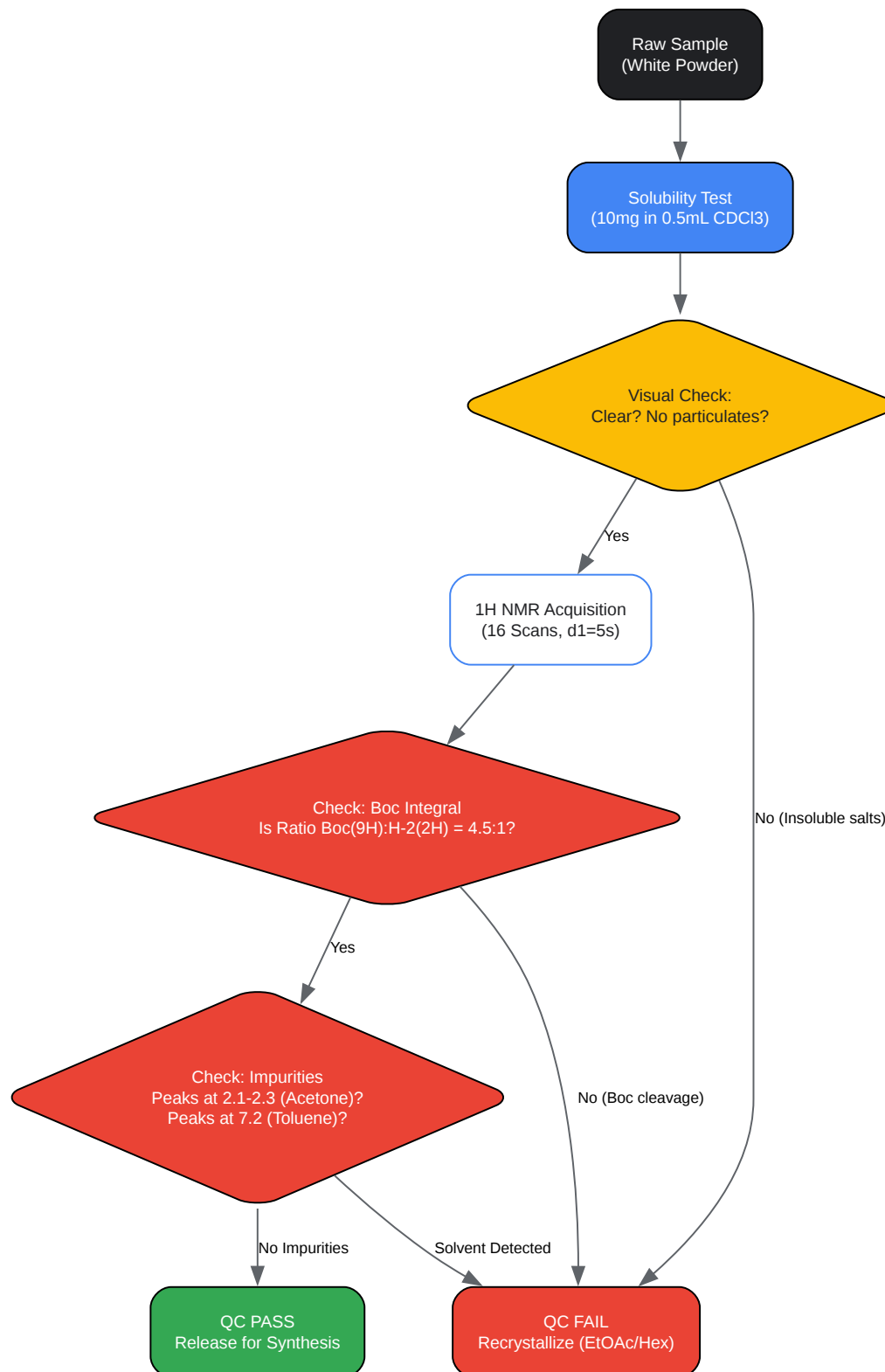


Figure 2: Decision-tree workflow for validating 3-(Boc-amino)pentanoic acid purity before SPPS.

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Experimental Protocols

Sample Preparation for NMR

- Massing: Weigh 10-15 mg of **3-(Boc-amino)pentanoic acid** into a clean vial.
- Solvation: Add 600

L of

(99.8% D, with 0.03% TMS).[1]

- Filtration (Optional): If the solution is cloudy (indicating inorganic salts from synthesis), filter through a small plug of glass wool into the NMR tube.
- Acquisition: Run a standard proton sequence. Crucial: Set the relaxation delay () to at least 5 seconds to ensure accurate integration of the carboxylic acid proton if quantitative purity is required.

TLC Analysis (Quick Purity Check)

- Stationary Phase: Silica Gel 60
.[1]
- Mobile Phase: Hexanes : Ethyl Acetate (1:[1]1) + 1% Acetic Acid (to prevent tailing of the free acid).[1]
- Visualization:
 - UV (Weak absorption, only if impurities are aromatic).[1]
 - Ninhydrin Stain: Will be negative (Boc protects the amine).[1]
 - PMA (Phosphomolybdic Acid) Stain: Heat gun required.[1] The spot will appear dark blue/green.[1]

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- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).[1] Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons.[1]
 - Authoritative source for IR and NMR assignment rules used in Section 3.

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Sources

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